

C.I. 50415 in Biological Research: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

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Abstract

C.I. 50415, commonly known as Brilliant Cresyl Blue (BCB), is a supravital stain with significant applications in biological research and diagnostics. This phenothiazine-based dye is instrumental in identifying and assessing the developmental competence of oocytes for in vitro fertilization (IVF) and in the enumeration of reticulocytes for hematological analysis. Its utility stems from its ability to permeate living cells and interact with specific intracellular components, providing a visual marker of cellular maturity and metabolic activity. This technical guide provides an in-depth overview of the core applications of C.I. 50415, detailing its chemical properties, mechanism of action, experimental protocols, and relevant biological pathways.

Chemical and Physical Properties

Brilliant Cresyl Blue is a synthetic organic dye belonging to the oxazine family. Its chemical structure and properties are summarized below.

Property	Value
Chemical Name	3-Amino-7-(diethylamino)-2-methylphenoxazin-5-ium chloride
C.I. Name	C.I. 50415
Synonyms	Brilliant Cresyl Blue, Brilliant Blue C
CAS Number	81029-05-2[1]
Molecular Formula	C ₁₇ H ₂₀ ClN ₃ O[2][3]
Molecular Weight	317.8 g/mol [2][4]
Appearance	Dark green to dark blue crystalline powder[3]
Solubility	Soluble in water and ethanol (3%)[4]
Absorption Maximum (λmax)	622 nm[4]

Core Applications in Biological Research

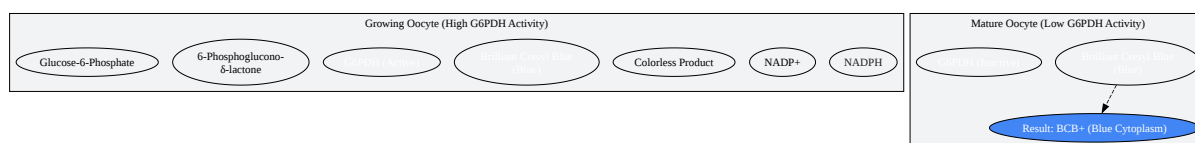
C.I. 50415 has two primary applications in biological research: the selection of developmentally competent oocytes and the supravital staining of reticulocytes.

Oocyte Selection for In Vitro Fertilization (IVF)

Brilliant Cresyl Blue is a widely used, non-invasive method for selecting mature and developmentally competent oocytes for IVF in various species, including humans, cattle, sheep, and pigs.[5][6][7][8] The selection is based on the activity of the enzyme Glucose-6-Phosphate Dehydrogenase (G6PDH).

Growing oocytes have high levels of active G6PDH, an enzyme in the pentose phosphate pathway.[7][9] G6PDH reduces the Brilliant Cresyl Blue dye, rendering the oocyte's cytoplasm colorless (BCB-). In contrast, mature oocytes that have completed their growth phase exhibit low G6PDH activity, and their cytoplasm remains blue after staining (BCB+).[5][7][10] BCB+ oocytes have demonstrated a significantly higher potential for successful fertilization and development into blastocysts.[10][11][12]

The selection of competent oocytes is also linked to the Sonic Hedgehog (SHH) signaling pathway, which is crucial for ovarian follicular development and oocyte maturation.[10][13] Studies have shown that high-quality, BCB+ oocytes exhibit higher expression of SHH-signaling proteins, leading to better cumulus cell expansion and a lower rate of apoptosis.[12][14]



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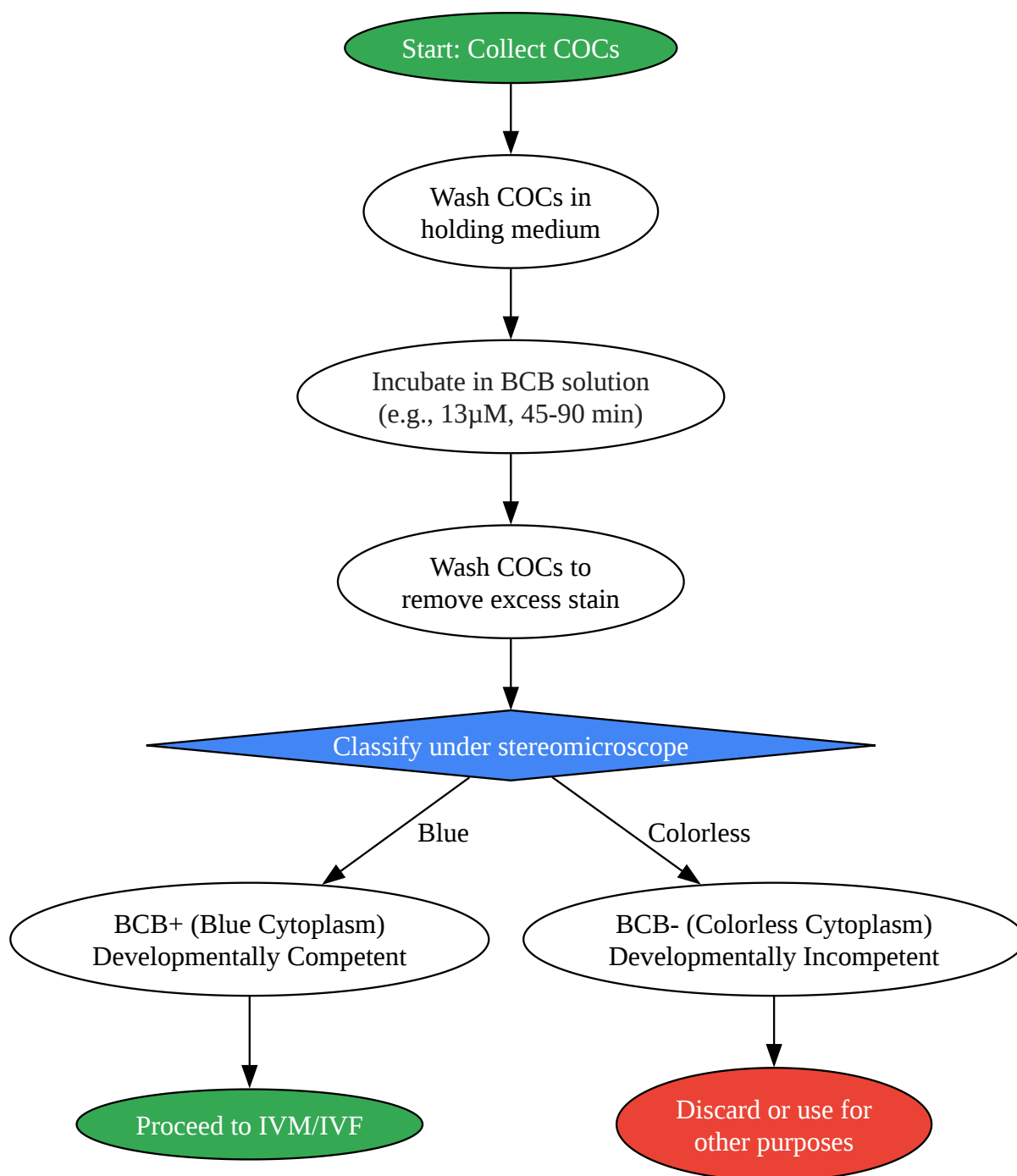
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The following table summarizes the effects of different BCB concentrations on oocyte competence in various species.

Species	BCB Concentration (μM)	Incubation Time (min)	Outcome	Reference
Sheep (prepubertal)	13	60	BCB+ oocytes had a higher blastocyst rate (21% vs 9%) and more cells per blastocyst.[15]	[15]
Sheep	26	Not Specified	Higher maturation rate in BCB+ oocytes compared to control and 52 μM BCB.[16]	[16]
Buffalo	26	90	BCB+ oocytes yielded more blastocysts (33.4%) compared to control (20.2%). [17]	[17]
Cat	13	45	Increased blastocyst rate from 7.3% (BCB-) to 20.0% (BCB+).[18]	[18]
Porcine	26	90	BCB+ oocytes showed higher cumulus cell expansion and nuclear maturation.[7]	[7]

This protocol is a generalized procedure based on common practices. Researchers should optimize concentrations and incubation times for their specific species and experimental conditions.

- Preparation of Staining Solution:
 - Prepare a stock solution of Brilliant Cresyl Blue in a suitable buffer, such as modified Dulbecco's Phosphate-Buffered Saline (mDPBS) supplemented with 0.4% Bovine Serum Albumin (BSA).
 - Dilute the stock solution to the desired final concentration (e.g., 13 μ M or 26 μ M) in the same buffer.
- Staining Procedure:
 - Collect Cumulus-Oocyte Complexes (COCs) and wash them three times in a holding medium (e.g., HEPES-buffered TCM-199 with 10% fetal bovine serum).^[9]
 - Incubate the COCs in the prepared BCB staining solution for 45-90 minutes at 38.5°C in a humidified atmosphere.^{[7][17][18]}
 - After incubation, wash the COCs three times in the holding medium to remove excess stain.
- Selection and Further Processing:
 - Under a stereomicroscope, classify the oocytes based on their cytoplasm coloration.
 - BCB+: Oocytes with a blue-colored cytoplasm.
 - BCB-: Oocytes with a colorless cytoplasm.
 - The selected BCB+ oocytes can then be used for in vitro maturation (IVM), in vitro fertilization (IVF), and subsequent embryo culture.



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Supravital Staining of Reticulocytes

Brilliant Cresyl Blue is a classic supravital stain used in hematology to identify and count reticulocytes in peripheral blood smears.^[1] Reticulocytes are immature red blood cells that contain residual ribosomal RNA (rRNA), which is not present in mature erythrocytes.

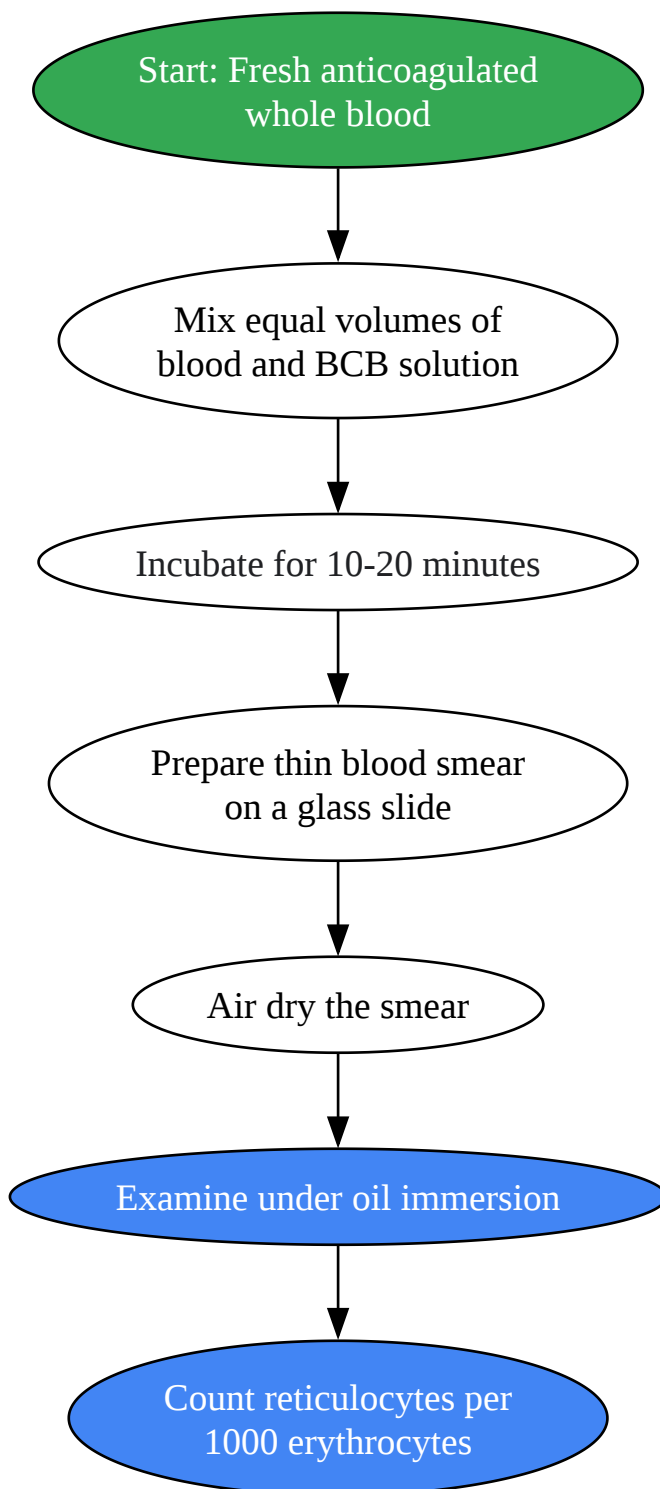
As a basic dye, Brilliant Cresyl Blue precipitates the acidic rRNA in reticulocytes, forming a dark blue network or granules (reticulum) that are visible under a light microscope.^[19] This reaction only occurs in living, unfixed cells, hence the term "supravital staining".^[20] The number of reticulocytes is an indicator of erythropoietic activity of the bone marrow.^{[19][21]}

The following is a common procedure for staining reticulocytes with Brilliant Cresyl Blue.

- Reagent Preparation:
 - Prepare a 1% (w/v) Brilliant Cresyl Blue staining solution in a citrate-saline buffer (e.g., 0.6 g sodium citrate and 0.7 g sodium chloride in 100 ml distilled water).^[21]
 - Filter the solution before use to remove any precipitate.^[6]
- Staining Procedure:
 - In a small test tube, mix equal volumes of the staining solution and fresh, anticoagulated whole blood (e.g., 2-3 drops of each).^[22]
 - Incubate the mixture at room temperature (18-26°C) or 37°C for 10-20 minutes.^{[21][22]}
 - Gently resuspend the cells after incubation.
- Smear Preparation and Examination:
 - Place a small drop of the stained blood on a clean microscope slide and prepare a thin blood smear.
 - Allow the smear to air dry completely. Do not fix or counterstain.^[22]
 - Examine the smear under a microscope with an oil immersion objective. Reticulocytes will be identifiable by the presence of dark blue-staining granules or a filamentous network

within the red blood cells.

- Count the number of reticulocytes per 1000 red blood cells to determine the reticulocyte percentage.



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Safety and Handling

Brilliant Cresyl Blue is classified as a hazardous substance. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[12]

Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.
 - Skin Protection: Wear protective gloves and clothing.
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
- Hygiene: Wash hands thoroughly after handling. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product.

First Aid Measures:

- After Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- After Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).^{[1][5][11][12][23]}

Conclusion

C.I. 50415, or Brilliant Cresyl Blue, is a versatile and valuable supravital stain for biological research. Its application in oocyte selection has significantly improved the efficiency of in vitro fertilization by providing a reliable, non-invasive method to identify developmentally competent gametes. In hematology, it remains a fundamental tool for assessing erythropoietic activity through the enumeration of reticulocytes. By understanding the underlying mechanisms of action and adhering to standardized protocols and safety precautions, researchers can effectively utilize this dye to advance their work in reproductive biology, drug development, and clinical diagnostics.

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- To cite this document: BenchChem. [C.I. 50415 in Biological Research: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077087#c-i-50415-dye-in-biological-research-applications]

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